

# 5-Bromo-3-nitropyridine-2-thiol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Bromo-3-nitropyridine-2-thiol

Cat. No.: B1522405

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An In-depth Technical Guide to **5-Bromo-3-nitropyridine-2-thiol**: Properties, Synthesis, and Applications in Drug Discovery

## Introduction

**5-Bromo-3-nitropyridine-2-thiol** is a substituted pyridine derivative that has garnered interest within the scientific community, particularly in the fields of medicinal chemistry and materials science. Its unique trifunctionalized structure, featuring a bromine atom, a nitro group, and a thiol group on a pyridine ring, makes it a versatile building block for the synthesis of more complex heterocyclic systems. The interplay of these functional groups—the electron-withdrawing nature of the nitro group, the nucleophilic character of the thiol, and the reactivity of the bromo group in cross-coupling reactions—provides a rich chemical scaffold for creating novel molecules with potential therapeutic or material applications.

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It will delve into the core physicochemical properties of **5-Bromo-3-nitropyridine-2-thiol**, provide a detailed overview of its synthesis and purification, and explore its current and potential applications, particularly in the realm of drug discovery.

## Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is fundamental to its application in research and development. These properties dictate its solubility, stability, and reactivity. The key properties of **5-Bromo-3-nitropyridine-2-thiol** are summarized below.

| Property            | Value   | Source                          |
|---------------------|---|---------------------------------|
| CAS Number          | 886372-86-7   | [1][2]                          |
| Molecular Formula   | C <sub>5</sub> H <sub>3</sub> BrN <sub>2</sub> O <sub>2</sub> S | [1]                             |
| Molecular Weight    | 235.06 g/mol  | [1]                             |
| Appearance          | Typically a solid   | Inferred from related compounds |
| Storage Temperature | -20°C   | [1]                             |

The presence of the thiol group suggests that the compound may be susceptible to oxidation, forming a disulfide bridge. Therefore, storage under an inert atmosphere at low temperatures is recommended to maintain its integrity.[1] The nitro group and bromine atom contribute to the molecule's electrophilic character, making the pyridine ring susceptible to nucleophilic attack, a key aspect of its synthetic utility.

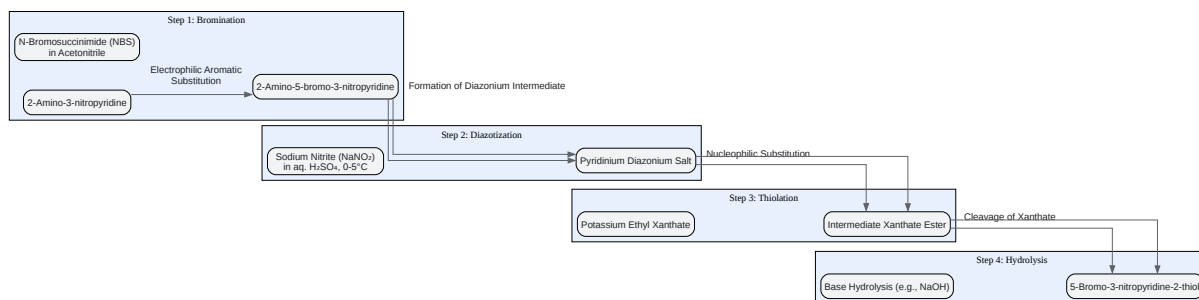
## Synthesis and Purification: A Step-by-Step Protocol

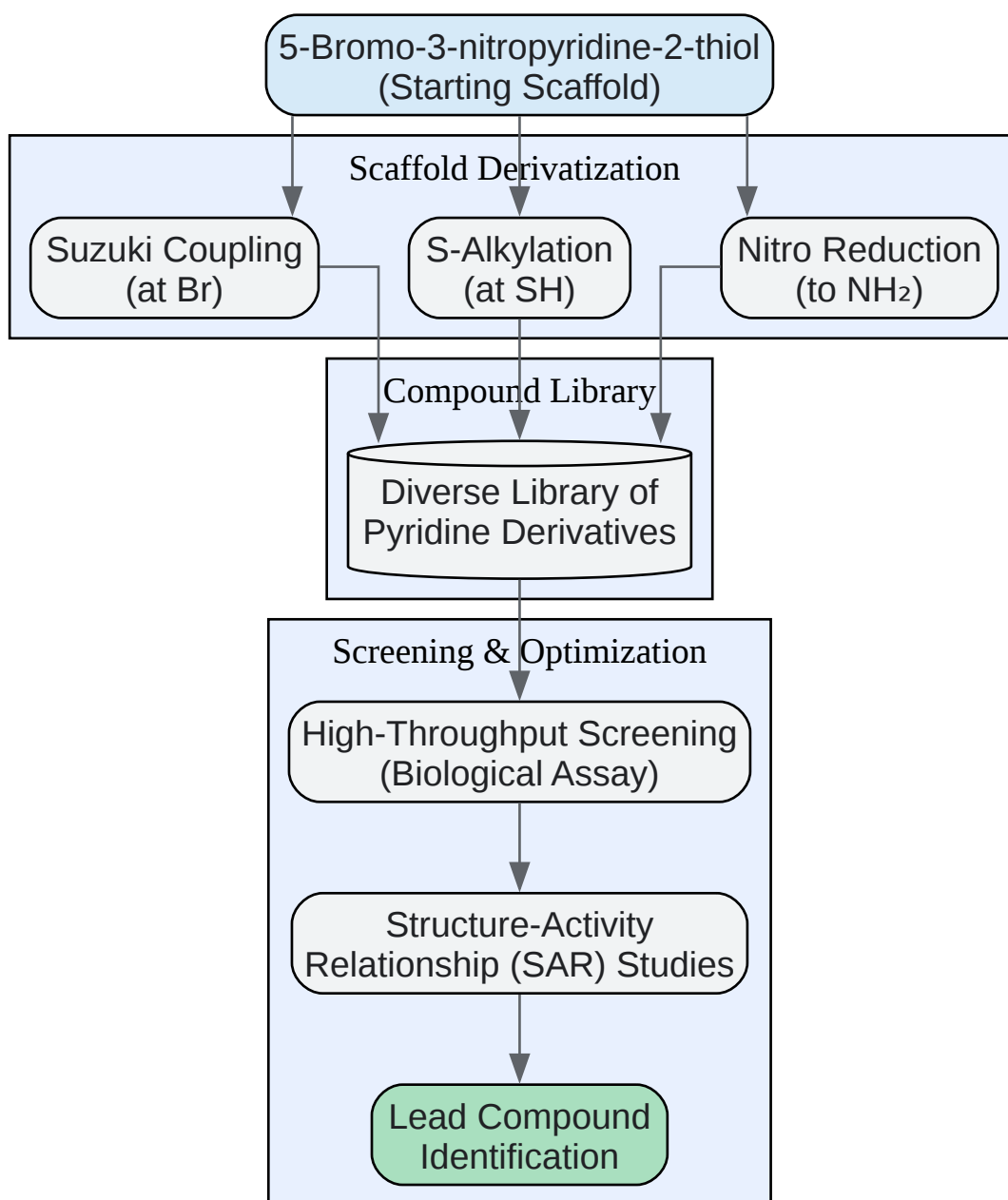
The synthesis of functionalized pyridines often involves multi-step sequences that require precise control over reaction conditions to achieve the desired regioselectivity. While a specific, peer-reviewed synthesis for **5-Bromo-3-nitropyridine-2-thiol** is not readily available in the provided search results, a plausible synthetic route can be designed based on established organic chemistry principles and synthetic routes for analogous compounds. Nitropyridines are common precursors for a wide range of bioactive molecules.[3]

A logical synthetic approach would start from a more readily available pyridine derivative, followed by sequential introduction of the bromo, nitro, and thiol groups. For instance, starting with 2-aminopyridine, one could perform bromination, followed by nitration, and then a diazotization-thiolation sequence. The order of these steps is crucial to direct the functional groups to the correct positions.

Below is a proposed, logical workflow for the synthesis of **5-Bromo-3-nitropyridine-2-thiol**.

## Experimental Workflow: Synthesis of 5-Bromo-3-nitropyridine-2-thiol





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- To cite this document: BenchChem. [5-Bromo-3-nitropyridine-2-thiol molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1522405#5-bromo-3-nitropyridine-2-thiol-molecular-weight-and-formula>]

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